

# An In-depth Technical Guide to the Physical Characteristics of Caprylic Acid-d3

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## Compound of Interest

Compound Name: Octanoic acid-d3

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This guide provides a comprehensive overview of the known physical characteristics of Caprylic Acid-d3 (also known as **Octanoic Acid-d3**). Caprylic acid-d3 is the deuterium-labeled form of caprylic acid, a medium-chain saturated fatty acid. It is frequently utilized as an internal standard for the quantification of octanoic acid in various biological samples by gas chromatography (GC) or liquid chromatography-mass spectrometry (LC-MS).[1] The incorporation of deuterium atoms provides a distinct mass difference, allowing for precise differentiation from the endogenous, unlabeled compound without significantly altering its chemical properties.

## Quantitative Physical Data

The physical properties of caprylic acid-d3 are summarized in the table below. These characteristics are fundamental for its application in experimental settings, influencing its handling, storage, and solubility in various solvent systems.

Property	Value	Source
Chemical Formula	C <sub>8</sub> H <sub>13</sub> D <sub>3</sub> O <sub>2</sub>	[1]
Formula Weight	147.2 g/mol	[1]
CAS Number	156779-05-4	[1][2]
Physical State	Oily Liquid	[1][2][3]
Appearance	Colorless to light yellow	[2][4]
Density	0.929 g/cm <sup>3</sup>	[2][3][4]
Solubility	DMF: 30 mg/ml DMSO: 30 mg/ml Ethanol: 30 mg/ml	[1]
Purity	≥99% deuterated forms (d <sub>1</sub> -d <sub>3</sub> )	[1]
Storage Conditions	Pure form: -20°C for 3 years In solvent: -80°C	[2]

Note: Specific melting and boiling points for the d<sub>3</sub> variant are not readily available in the provided search results. However, for the non-deuterated form, caprylic acid, the melting point is 16.7 °C and the boiling point is 239.7 °C.[5][6] The values for caprylic acid-d<sub>3</sub> are expected to be very similar.

## Experimental Protocols

The determination of the physical characteristics of fatty acids like caprylic acid-d<sub>3</sub> involves standardized laboratory procedures. Below are detailed methodologies for key experiments.

### Determination of Appearance and Physical State

Objective: To visually inspect and record the physical state (solid, liquid, semi-solid) and appearance (color, clarity) of the substance at ambient temperature.

Methodology:

- Place a small, representative sample of caprylic acid-d<sub>3</sub> into a clear, clean glass vial or on a watch glass.

- Observe the sample against a white background under adequate lighting conditions.
- Record the physical state of the substance at room temperature (e.g., 20-25°C).
- Note the color of the sample (e.g., colorless, light yellow).[2]
- Describe its clarity and form (e.g., clear oily liquid).[2][5]

## Measurement of Density

Objective: To determine the mass per unit volume of the substance.

Methodology:

- Select a calibrated pycnometer (specific gravity bottle) of a known volume (e.g., 10 mL).
- Measure and record the mass of the clean, dry pycnometer.
- Carefully fill the pycnometer with the caprylic acid-d3 sample, ensuring no air bubbles are trapped. The temperature of the sample should be controlled and recorded (e.g., 25°C).[7]
- Insert the stopper and wipe away any excess liquid that overflows.
- Measure and record the mass of the pycnometer filled with the sample.
- The density is calculated using the formula:  $\text{Density} = (\text{Mass of filled pycnometer} - \text{Mass of empty pycnometer}) / \text{Volume of pycnometer}$
- The procedure is typically repeated to ensure accuracy.

## Assessment of Solubility

Objective: To determine the solubility of caprylic acid-d3 in various polar and non-polar solvents.

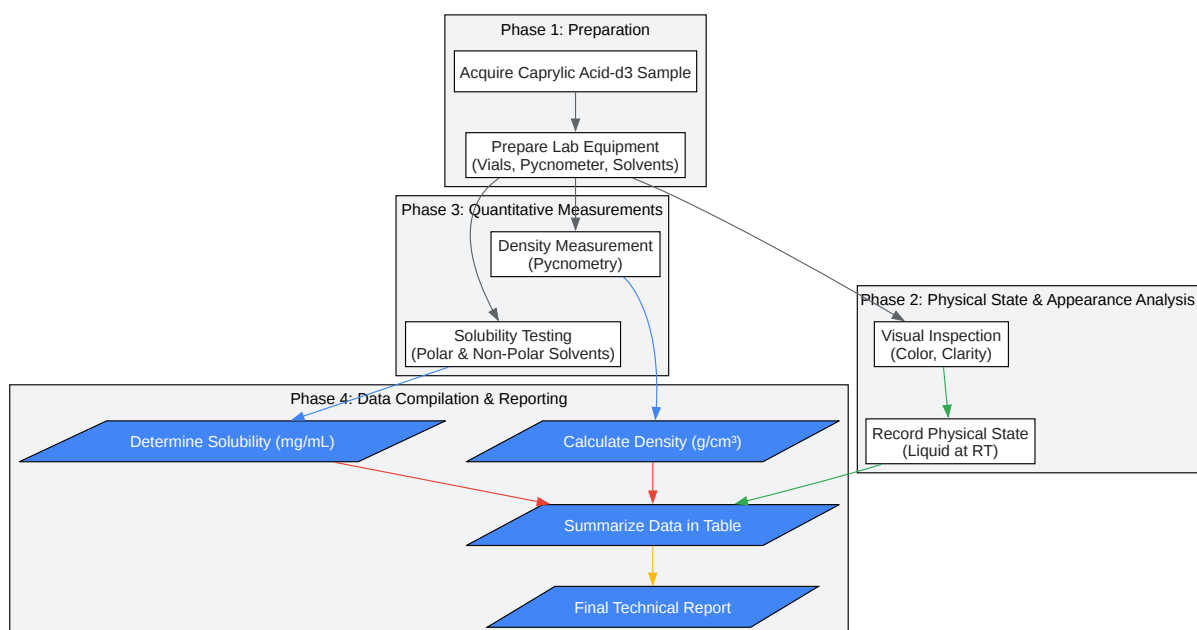
Methodology:

- Prepare a series of clean, dry test tubes.

- Add a specific volume (e.g., 1 mL) of the chosen solvent to each test tube. Solvents should include both polar (e.g., water) and non-polar or organic solvents (e.g., ethanol, DMSO, DMF).<sup>[1][8]</sup>
- Add a small, pre-weighed amount of caprylic acid-d<sub>3</sub> to the first test tube.
- Agitate the mixture vigorously (e.g., using a vortex mixer) for a set period (e.g., 1-2 minutes).
- Allow the tube to stand and observe if the solute has completely dissolved. The formation of two distinct layers indicates insolubility.<sup>[8]</sup>
- If the solute dissolves, continue adding small, known increments of caprylic acid-d<sub>3</sub>, repeating steps 4 and 5, until saturation is reached (i.e., the solute no longer dissolves).
- Record the maximum amount of solute that dissolves in the specific volume of the solvent to express solubility quantitatively (e.g., in mg/mL).<sup>[1]</sup>
- Repeat the procedure for each selected solvent.

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the physical characterization of caprylic acid-d<sub>3</sub>, from sample acquisition to data analysis and reporting.



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Caption: Workflow for the physical characterization of Caprylic Acid-d3.

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